

Bisindolylmaleimide I hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *Bisindolylmaleimide I hydrochloride*

Cat. No.: B1667440

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Bisindolylmaleimide I Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Bisindolylmaleimide I hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Bisindolylmaleimide I hydrochloride** solid powder?

A1: For long-term stability, the lyophilized powder should be stored at or below -20°C, kept in a desiccated environment, and protected from light.^{[1][2]} Some suppliers also indicate that storage at 2-8°C is acceptable.^[3] Under these conditions, the compound is stable for at least two to four years.^{[1][4]}

Q2: How should I store **Bisindolylmaleimide I hydrochloride** after dissolving it in a solvent?

A2: Stock solutions should be stored at -20°C or -80°C.^{[1][5][6]} It is highly recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation and loss of potency.^{[1][2][7]}

Q3: What is the stability of **Bisindolylmaleimide I hydrochloride** in solution?

A3: The stability of the solution depends on the solvent and storage temperature. In DMSO, stock solutions are generally stable for up to 2 to 4 months when stored at -20°C.[7][8] For longer-term storage, some sources suggest that solutions can be stable for up to 6 months at -80°C.[6] One supplier notes stability for up to 3 months in solution at -20°C.[1][2] Another indicates that reconstituted solutions are stable for up to 6 months at 4°C.[3]

Q4: In which solvents is **Bisindolylmaleimide I hydrochloride** soluble?

A4: **Bisindolylmaleimide I hydrochloride** is soluble in several organic solvents. It is most commonly dissolved in DMSO.[1][2][3][4][5][7] It is also soluble in DMF.[4][7] An enhanced water-soluble form is available, with a reported solubility of 10 mg/mL in water.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	The solubility limit may have been exceeded, or the solvent may have absorbed moisture.	Ensure you are using fresh, anhydrous DMSO, as moisture can reduce solubility. ^[5] If precipitation occurs, gentle warming and/or sonication may help to redissolve the compound. For in vivo experiments, it is recommended to prepare fresh solutions daily. ^[6]
Loss of biological activity in experiments	The compound may have degraded due to improper storage or handling.	Always aliquot stock solutions to avoid multiple freeze-thaw cycles. ^{[1][2][7]} Ensure that the solution has not been stored for longer than the recommended period. Use the compound within 2 to 3 months of reconstitution when stored at -20°C. ^{[1][2][7]}
Inconsistent experimental results	This could be due to inaccurate concentration of the stock solution or degradation of the compound.	Re-evaluate the preparation of your stock solution. If possible, verify the concentration. Use a fresh vial of the compound to prepare a new stock solution if degradation is suspected.

Data Presentation

Storage and Stability Summary

Form	Storage Temperature	Stability	Key Recommendations
Solid (Lyophilized Powder)	-20°C	24 months to ≥ 4 years[1][4]	Store desiccated and protected from light.[1][2]
2-8°C	Not specified, but listed as storage temp by some suppliers[3]		
Solution in DMSO	-20°C	1 to 4 months[5][7][8]	Aliquot to avoid freeze-thaw cycles.[1][2][7]
-80°C	Up to 6 months[6]	Recommended for longer-term storage of stock solutions.	
4°C	Up to 6 months[3]		

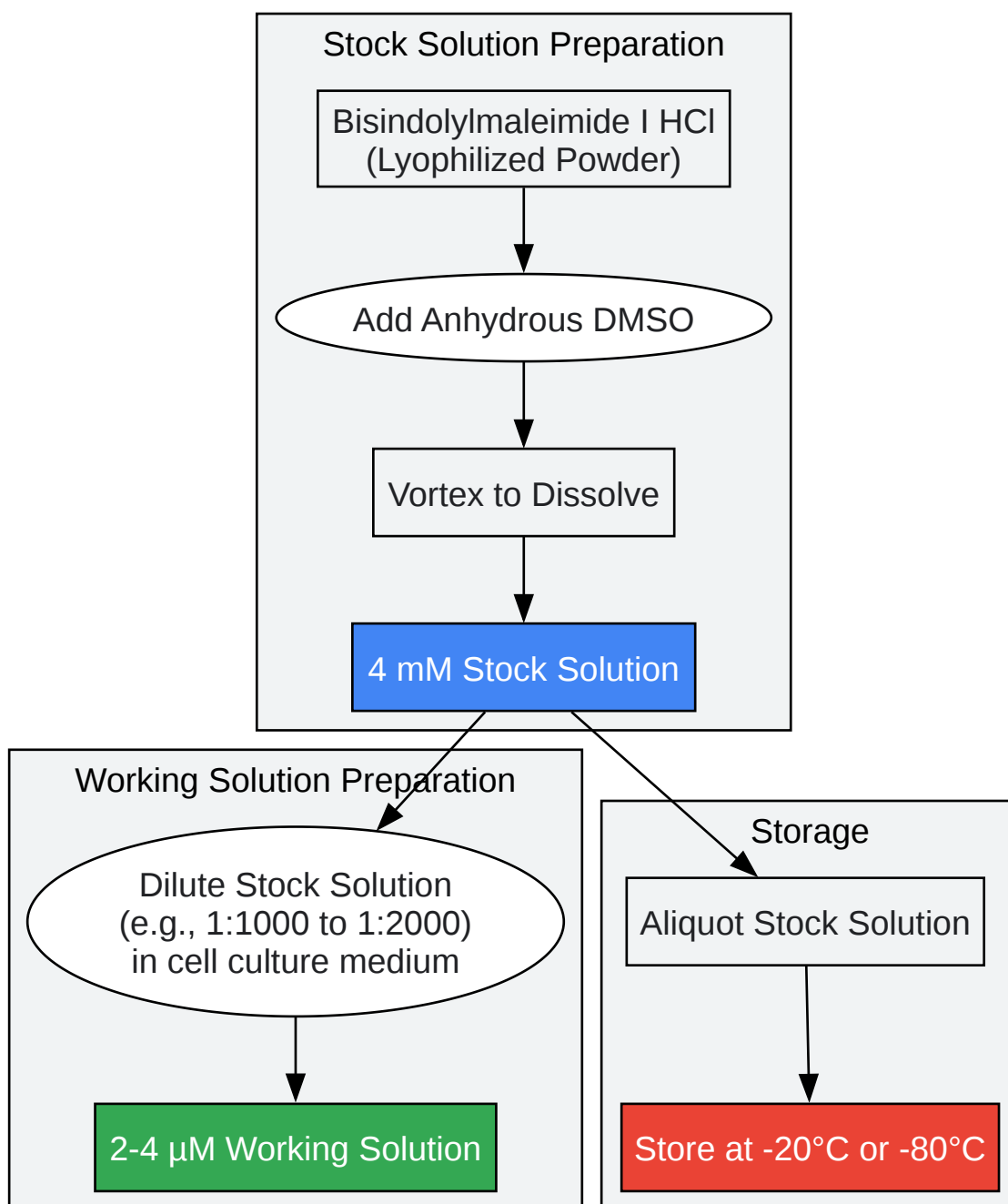
Solubility Data

Solvent	Concentration
DMSO	1 mg/mL[1][2], 5 mg/mL[4], 10 mg/mL[7], 20 mg/mL[3], 82 mg/mL[5]
DMF	3 mg/mL[4], 10 mg/mL[7]
Water	10 mg/mL (for enhanced water-soluble form)[3]
DMSO:PBS (pH 7.2) (1:10)	0.1 mg/mL[4]

Experimental Protocols & Visualizations

Preparation of Stock and Working Solutions

A common protocol for preparing **Bisindolylmaleimide I hydrochloride** for cell-based assays involves creating a high-concentration stock solution in DMSO, which is then diluted to the final working concentration in a culture medium.



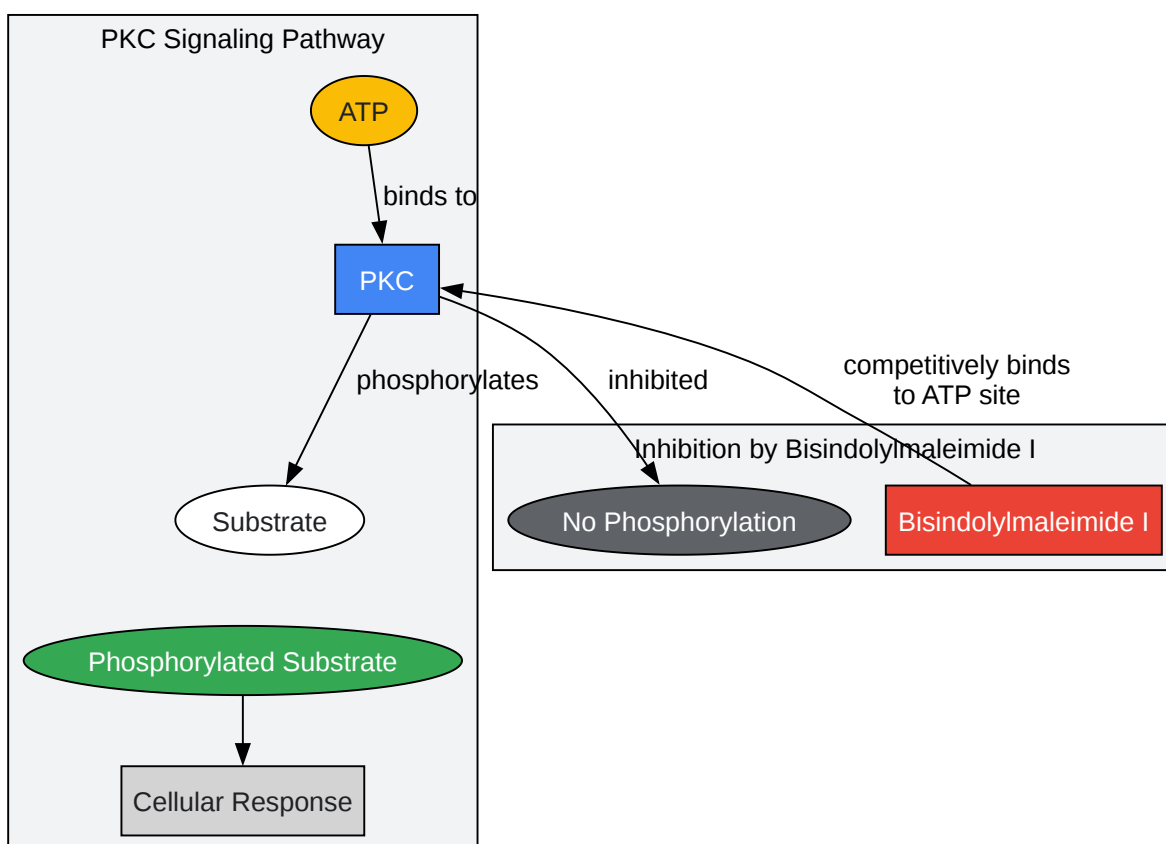
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Workflow for solution preparation and storage.

Mechanism of Action: PKC Inhibition

Bisindolylmaleimide I is a potent and selective inhibitor of Protein Kinase C (PKC).^{[1][4][7]} It acts as an ATP-competitive inhibitor, binding to the ATP-binding site of the kinase domain of

PKC, thereby preventing the phosphorylation of its downstream substrates.



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Mechanism of PKC inhibition.

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References

- 1. Bisindolylmaleimide I, Hydrochloride | Cell Signaling Technology [cellsignal.com]
- 2. Bisindolylmaleimide I, Hydrochloride (#9841) Datasheet With Images | Cell Signaling Technology [cellsignal.cn]
- 3. Bisindolylmaleimide I, Hydrochloride [sigmaaldrich.com]
- 4. caymanchem.com [caymanchem.com]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Bisindolylmaleimide I (GF-109203X) (#37969) Datasheet With Images | Cell Signaling Technology [cellsignal.jp]
- 8. merckmillipore.com [merckmillipore.com]
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